

An In-depth Technical Guide to 2'-Bromoacetophenone (CAS 2142-69-0)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2'-Bromoacetophenone** (CAS 2142-69-0), a versatile chemical intermediate with significant applications in organic synthesis, particularly in the development of pharmaceuticals and other fine chemicals.

Chemical and Physical Properties

2'-Bromoacetophenone, also known as 1-(2-bromophenyl)ethanone, is an organic compound belonging to the acetophenone class.[1] It is characterized by a bromine atom substituted at the ortho position of the phenyl ring relative to the acetyl group.[1] Its physical state is often described as a liquid or a white to off-white crystalline solid, suggesting a melting point close to ambient temperature.[1][2]

Table 1: Physicochemical Properties of 2'-Bromoacetophenone



Property	Value	Source(s)
CAS Number	2142-69-0	
Molecular Formula	C ₈ H ₇ BrO	
Molecular Weight	199.04 g/mol	•
Appearance	Light yellow liquid or white to off-white crystalline solid	
Density	1.476 g/mL at 25 °C	•
Boiling Point	116 - 117 °C	•
Flash Point	> 110 °C	•
Refractive Index	n20/D 1.568	
Solubility	Moderately soluble in organic solvents like ethanol and ether; limited solubility in water.	

Synthesis and Reactivity

2'-Bromoacetophenone is a key starting material and intermediate in numerous organic reactions. Its reactivity is primarily centered around the electrophilic nature of the aromatic ring and the functional acetyl group.

2.1. Synthesis of 2'-Bromoacetophenone

A common method for the synthesis of **2'-Bromoacetophenone** is through the direct bromination of acetophenone. Another reported method involves the Friedel-Crafts acetylation of o-bromotoluene using acetyl chloride with a Lewis acid catalyst like aluminum chloride.

Experimental Protocol: Synthesis via Bromination of Acetophenone

- Materials: Acetophenone (72.0 g, 600 mmol), Dichloromethane (500 mL), Liquid bromine (320 g, 2 mol).
- Procedure:



- Dissolve acetophenone in dichloromethane in a suitable reaction vessel.
- Cool the solution to 0°C.
- Add liquid bromine dropwise to the cooled solution.
- After the addition is complete, continue stirring the reaction mixture for 3 hours.
- Remove the solvent by vacuum distillation to obtain 2'-Bromoacetophenone.

2.2. Key Chemical Reactions

2'-Bromoacetophenone serves as a precursor in the synthesis of a variety of heterocyclic and other complex organic molecules. It is particularly useful in reactions involving electrophilic aromatic substitution, where the bromine atom influences the orientation of incoming groups.

Notable reactions include:

- Synthesis of 3-Methyleneisoindolin-1-ones: Reacts with aliphatic primary amines in the presence of a palladium catalyst.
- Enantioselective Alkynylation: Undergoes enantioselective addition with phenylacetylene catalyzed by chiral camphorsulfonamide.
- Synthesis of Unsaturated Ketones: Reacts with terminal alkynes to form intermediates that can be converted to unsaturated ketones.
- Synthesis of N-phenylacetylmethylbromopyridine: An important intermediate for nitrogencontaining indole derivatives and coumarin derivatives.
- Synthesis of Indolizines: A one-pot, three-component reaction with pyridine and an acetylene derivative.
- Synthesis of Thiazoles and Aminothiazoles: Reaction with thioamides or thiourea.
- Synthesis of Fused 2,3-Dihydrofuran Derivatives: A sequential one-pot reaction involving a pyridinium ylide.



Applications in Research and Drug Development

The versatility of **2'-Bromoacetophenone** makes it a valuable building block in the synthesis of compounds with potential biological activity.

3.1. Pharmaceutical Intermediate

It is a crucial intermediate in the production of pharmaceuticals, including analgesic, antiinflammatory, and antimicrobial agents. Its derivatives are fundamental to numerous Active Pharmaceutical Ingredients (APIs).

3.2. Analytical Chemistry

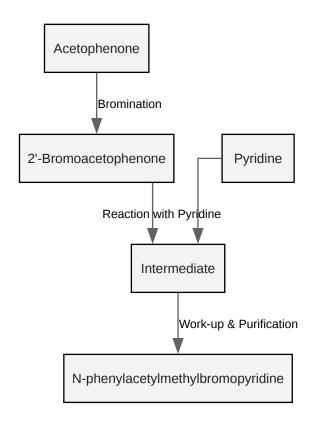
2'-Bromoacetophenone is employed as a derivatizing agent in analytical chemistry. For instance, it is used for the pre-column derivatization of organic acids for determination by Liquid Chromatography-Mass Spectrometry (LC-MS), which enhances their ionization efficiency and detection sensitivity. It has also been used in the analysis of fatty acids by forming phenacyl esters for HPLC analysis.

3.3. Agrochemicals, Dyes, and Fragrances

Beyond pharmaceuticals, it serves as an intermediate in the synthesis of agrochemicals, dyes, and fragrances, such as coumarin derivatives.

Workflow for Synthesis of N-phenylacetylmethylbromopyridine





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Caption: Synthesis pathway of N-phenylacetylmethylbromopyridine.

Safety and Handling

2'-Bromoacetophenone is a hazardous substance and requires careful handling in a laboratory setting.

Table 2: GHS Hazard Information

Hazard Statement	Description	Source(s)
H315	Causes skin irritation	
H319	Causes serious eye irritation	_
H335	May cause respiratory irritation	_

4.1. Precautionary Measures



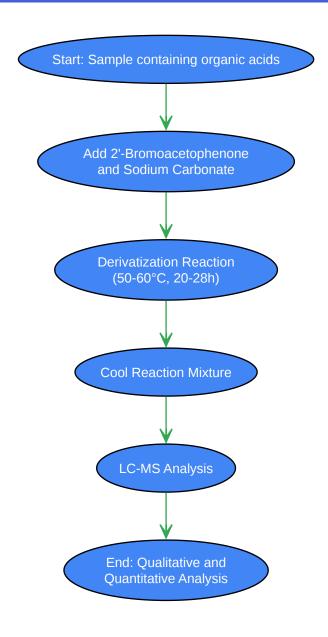
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye, and face protection.
- Ventilation: Use only outdoors or in a well-ventilated area.
- Handling: Wash hands and any exposed skin thoroughly after handling. Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Storage: Keep in a well-closed container, stored at 10°C 25°C.
- Incompatibilities: Incompatible with strong oxidizing agents and strong bases.

4.2. First Aid

- Inhalation: Remove the victim to fresh air and keep at rest. If not breathing, give artificial respiration. Get medical attention.
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention.
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
- Ingestion: Clean mouth with water and get medical attention.

Logical Flow for Derivatization of Organic Acids





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Caption: Workflow for organic acid analysis.

Conclusion

2'-Bromoacetophenone (CAS 2142-69-0) is a chemical intermediate of significant industrial and research importance. Its versatile reactivity allows for the synthesis of a wide array of complex molecules, making it a cornerstone in the development of pharmaceuticals, agrochemicals, and other specialty chemicals. Proper understanding of its properties, synthesis, and safe handling procedures is crucial for its effective and responsible use in research and development.



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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2'-Bromoacetophenone (CAS 2142-69-0)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265738#2-bromoacetophenone-cas-number-2142-69-0]

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